

Technical Guide: Physical Properties of 2-(4-Bromophenyl)piperidine

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)piperidine

CAS No.: 383128-14-1

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and predicted physical properties of **2-(4-Bromophenyl)piperidine**. Due to a scarcity of publicly available experimental data for this specific isomer, this document leverages predicted values and draws parallels with the better-characterized isomer, 4-(4-Bromophenyl)piperidine, to offer a thorough profile. This guide is intended to serve as a valuable resource for researchers and professionals engaged in drug development and chemical synthesis, providing essential data for modeling, formulation, and quality control. Detailed experimental protocols for determining key physical properties are also included, alongside a logical workflow for the characterization of such compounds.

Introduction

2-(4-Bromophenyl)piperidine is a substituted piperidine derivative with potential applications in medicinal chemistry and materials science. The piperidine ring is a common scaffold in many pharmaceuticals, and the introduction of a bromophenyl group can significantly influence the

molecule's physicochemical and biological properties. A thorough understanding of its physical characteristics is paramount for its application in research and development. This guide summarizes the available data on its core physical properties.

Molecular Structure and Chemical Identifiers

- IUPAC Name: **2-(4-bromophenyl)piperidine**
- Molecular Formula: C₁₁H₁₄BrN
- Molecular Weight: 240.14 g/mol
- CAS Number: 1228559-45-2 (for (S)-enantiomer)[1][2]

Tabulated Physical Properties

The following tables summarize the predicted and, where available, experimental physical properties of **2-(4-Bromophenyl)piperidine** and its related isomer, 4-(4-Bromophenyl)piperidine.

Table 1: Predicted Physicochemical Properties of (S)-**2-(4-Bromophenyl)piperidine**

Property	Value	Source
Boiling Point	305.1 ± 35.0 °C	[1][3]
pKa	9.49 ± 0.10	[3]
Density	1.313 ± 0.06 g/cm ³	[3]
LogP	3.2637	[2]
Topological Polar Surface Area (TPSA)	12.03 Å ²	[2]
Hydrogen Bond Acceptors	1	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	1	[2]

Table 2: Experimental and Predicted Physical Properties of 4-(4-Bromophenyl)piperidine (Isomer for Comparison)

Property	Value	Source
Melting Point	144-146 °C	[4][5]
Boiling Point (Predicted)	307.6 ± 42.0 °C	[4]
Density (Predicted)	1.313 ± 0.06 g/cm ³	[4]
pKa (Predicted)	10.14 ± 0.10	[4][5]
Form	Solid	[4]
Color	Pale yellow	[4]

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties, applicable to **2-(4-Bromophenyl)piperidine**.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.[6]

- Apparatus: Capillary melting point apparatus (e.g., Mel-Temp or similar).
- Procedure:
 - A small, dry sample of the crystalline compound is finely powdered.
 - The powder is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a rate of 10-20 °C per minute initially.
 - The heating rate is slowed to 1-2 °C per minute as the melting point is approached.

- The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting range.[\[6\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[6\]](#)

- Apparatus: Simple distillation apparatus including a round-bottom flask, distillation head, condenser, thermometer, and receiving flask.[\[6\]](#)
- Procedure:
 - A sample of the liquid is placed in the round-bottom flask along with boiling chips.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.[\[6\]](#)
 - The flask is heated gently.
 - The temperature at which the liquid actively boils and a stable temperature is observed on the thermometer is recorded as the boiling point.[\[6\]](#)

Solubility Assessment

Solubility is determined by observing the dissolution of a solute in a solvent.[\[7\]](#)[\[8\]](#)

- Apparatus: Test tubes, vortex mixer, and a set of standard solvents (e.g., water, ethanol, acetone, dichloromethane, hexane).
- Procedure:
 - A small, accurately weighed amount of the compound (e.g., 10 mg) is placed in a test tube.
 - A measured volume of the solvent (e.g., 1 mL) is added.
 - The mixture is agitated using a vortex mixer for a set period.

- The mixture is visually inspected for the presence of undissolved solid.
- If the solid dissolves completely, the compound is considered soluble. If not, it is classified as partially soluble or insoluble. The process can be repeated with increasing amounts of solvent to determine a quantitative solubility.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule.

- Apparatus: NMR spectrometer (e.g., 400 MHz).
- Procedure for ^1H and ^{13}C NMR:
 - A small amount of the sample is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
 - The solution is transferred to an NMR tube.
 - The NMR tube is placed in the spectrometer.
 - The spectrum is acquired according to the instrument's standard operating procedures.
 - The resulting spectrum is processed (Fourier transform, phasing, and baseline correction) and analyzed for chemical shifts, integration, and coupling patterns.

Mass Spectrometry (MS)

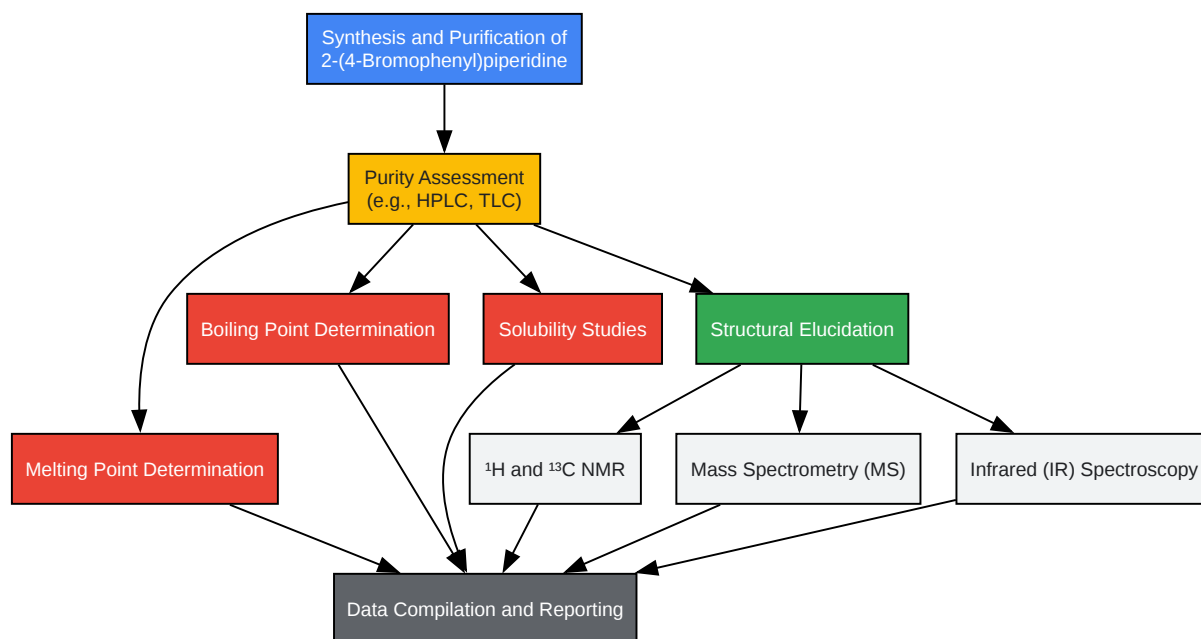
Mass spectrometry is used to determine the molecular weight and elemental composition of a compound.[9]

- Apparatus: Mass spectrometer with a suitable ionization source (e.g., Electrospray Ionization - ESI).
- Procedure:
 - A dilute solution of the sample is prepared in a suitable solvent (e.g., methanol, acetonitrile).

- The solution is infused into the mass spectrometer.
- The sample is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured.
- The data is analyzed to identify the molecular ion peak, which corresponds to the molecular weight of the compound.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical and structural characterization of a novel chemical entity like **2-(4-Bromophenyl)piperidine**.



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Caption: Workflow for the Physical and Structural Characterization of **2-(4-Bromophenyl)piperidine**.

Conclusion

This technical guide provides a summary of the currently available and predicted physical properties of **2-(4-Bromophenyl)piperidine**. While experimental data for this specific compound is limited, the provided predictions and comparative data for its 4-isomer offer a solid foundation for researchers. The detailed experimental protocols and the logical workflow diagram serve as a practical resource for the physical and structural characterization of this and similar novel compounds, ensuring a standardized and thorough approach in a research and development setting.

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References

- 1. (S)-2-(4-BROMOPHENYL)PIPERIDINE CAS#: 1228559-45-2 [amp.chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- 3. (S)-2-(4-BROMOPHENYL)PIPERIDINE | 1228559-45-2 [amp.chemicalbook.com]
- 4. 80980-89-8 CAS MSDS (4-(4'-Bromophenyl)piperidine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. 4-(4'-Bromophenyl)piperidine | 80980-89-8 [amp.chemicalbook.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. scribd.com [scribd.com]
- 8. amherst.edu [amherst.edu]
- 9. PubChemLite - 4-(2-bromophenyl)piperidine hydrochloride (C₁₁H₁₄BrN) [pubchemlite.lcsb.uni.lu]
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